

Jalaric acid CAS number and molecular weight

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Compound of Interest

Compound Name: Jalaric acid

Cat. No.: B1672779

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An In-depth Technical Guide to Jalaric Acid

This technical guide provides a comprehensive overview of **Jalaric acid**, focusing on its chemical properties and its role as a primary constituent of shellac. While **Jalaric acid** is noted as a bioactive chemical, detailed information regarding its specific signaling pathways and mechanisms of action in biological systems is not extensively available in the public domain. This document summarizes the existing knowledge, with a focus on its chemical characteristics and derivatives.

Physicochemical Properties of Jalaric Acid

Jalaric acid is a key component of the natural resin shellac. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	24205-55-8	[1][2][3][4]
Molecular Weight	280.32 g/mol	[2][4][5]
Molecular Formula	C ₁₅ H ₂₀ O ₅	[2][4][5]

Note: While another CAS number, 17342-12-0, is sometimes associated with **Jalaric acid**, 24205-55-8 is the more consistently cited identifier in chemical databases.

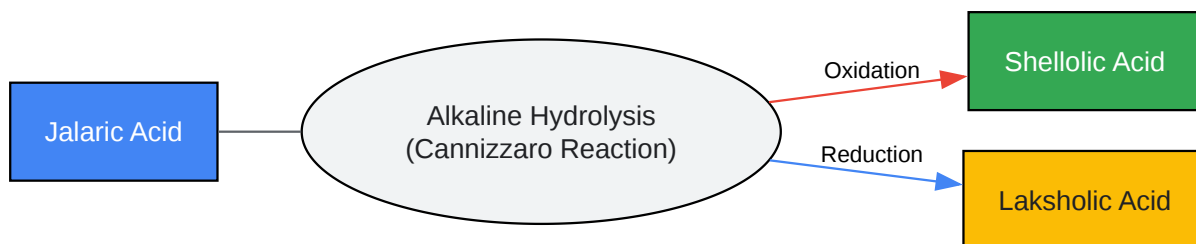
Chemical Context and Derivatives

Jalaric acid is one of the primary terpenic acids that constitute shellac, a natural resin secreted by the lac insect. It is an aldehydic acid that can be isolated from shellac through hydrolysis.[5] Under alkaline conditions, such as those used in the saponification of shellac, **Jalaric acid** can undergo a Cannizzaro-type reaction, leading to its oxidation and reduction to form other related compounds.

The primary chemical transformations of **Jalaric acid** during alkaline hydrolysis include:

- Oxidation to Shellolic acid.
- Reduction to Laksholic acid.

These, along with other related compounds, form the complex mixture of hydroxy aliphatic and sesquiterpenic acids that make up the intricate structure of shellac resin.



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Caption: Chemical transformation of **Jalaric acid** during alkaline hydrolysis.

Experimental Protocols: Isolation from Shellac

The isolation of **Jalaric acid** is typically achieved through the hydrolysis of shellac. The following is a generalized protocol based on methods described for the separation of constituent acids from lac resin.

Objective: To hydrolyze shellac resin to isolate its constituent acids, including **Jalaric acid**.

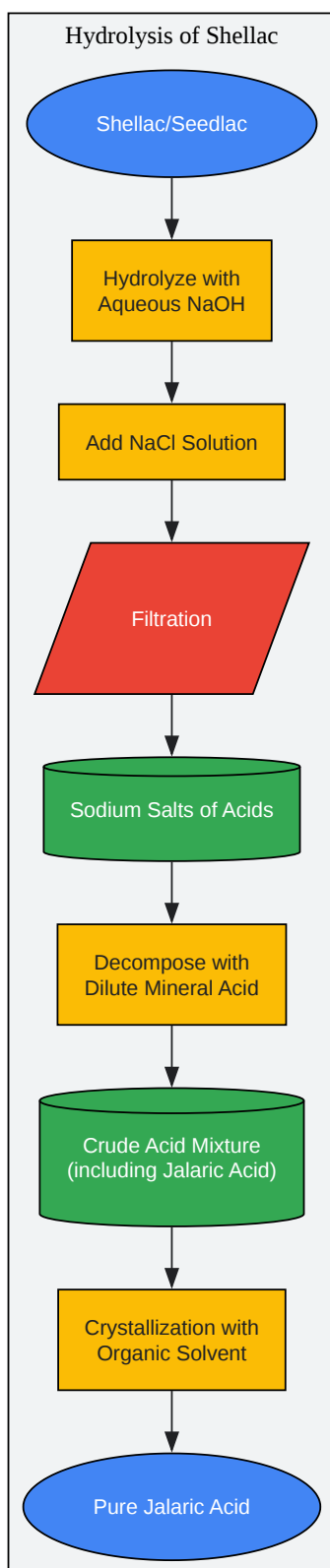
Materials:

- Shellac or Seedlac

- Aqueous Sodium Hydroxide (NaOH) solution
- Common salt (NaCl) solution
- Dilute mineral acid (e.g., HCl)
- Organic solvent for crystallization

Methodology:

- Hydrolysis: The shellac or seedlac is hydrolyzed using an aqueous solution of sodium hydroxide under controlled conditions of concentration, temperature, and time.
- Salting Out: The resulting solution is treated with a common salt solution to precipitate the sodium salts of the constituent acids.
- Separation: The precipitate, containing the sodium salts of the acids, is separated by filtration.
- Acidification: The aqueous solution of the sodium salts is then decomposed with a dilute mineral acid to precipitate the crude acids.
- Crystallization: The crude acid mixture can then be further purified, and individual components like **Jalaric acid** can be isolated through crystallization using an appropriate organic solvent.



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Caption: Workflow for the isolation of **Jalaric acid** from shellac.

In conclusion, while **Jalaric acid** is a well-characterized chemical entity within the context of shellac chemistry, further research is required to elucidate its specific biological activities and potential applications in drug development and other scientific fields. The protocols and data presented here provide a foundational understanding for researchers and scientists working with this compound.

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